Pharmacokinetics and Bioavailability of Melanotan-II: A Technical Guide

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Compound of Interest

Compound Name:	*Melanotan-II (MT-II)*
Cat. No.:	*B15506801*

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Introduction: **Melanotan-II (MT-II)** is a synthetic analogue of the endogenous peptide hormone alpha-melanocyte-stimulating hormone (α-MSH).[1][2] Developed as a more potent and stable alternative to its natural counterpart, MT-II is a cyclic heptapeptide that acts as a non-selective agonist for several melanocortin receptors.[1][2] It exhibits high affinity for melanocortin receptors 1, 3, 4, and 5 (MC1R, MC3R, MC4R, and MC5R).[1][2][3][4] This broad receptor activity underlies its diverse physiological effects, which range from stimulating skin pigmentation (melanogenesis) to influencing appetite, metabolism, and sexual function.[3][4] This technical guide provides an in-depth overview of the in vivo pharmacokinetics, bioavailability, and core signaling pathways of Melanotan-II, intended for researchers, scientists, and professionals in drug development.

Mechanism of Action and Signaling Pathways

Melanotan-II exerts its effects by binding to and activating G-protein coupled melanocortin receptors. The primary pathways of interest are the MC1R pathway in melanocytes, which governs pigmentation, and the central MC3R/MC4R pathways that modulate energy homeostasis and sexual function.

MC1R-Mediated Melanogenesis

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The most well-characterized effect of Melanotan-II is its ability to induce skin pigmentation. This is primarily mediated by the activation of MC1R on epidermal melanocytes.[1][3] The binding of MT-II initiates an intracellular signaling cascade that culminates in the synthesis of melanin.

The key steps in this pathway are:

- Receptor Binding: Melanotan-II binds to the MC1R on the surface of melanocytes.
- G-Protein Activation: This binding activates an associated G-protein, which in turn activates the enzyme adenylate cyclase.
- cAMP Production: Adenylate cyclase catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP).[5]
- PKA Activation: The increase in intracellular cAMP levels activates Protein Kinase A (PKA).[5]
- CREB Phosphorylation: PKA phosphorylates the cAMP Response Element-Binding protein (CREB).[1][5]
- MITF Transcription: Phosphorylated CREB acts as a transcription factor, binding to the promoter of the Microphthalmia-associated Transcription Factor (MITF) gene and upregulating its expression.[5]
- Enzyme Synthesis: MITF is a master regulator of melanocyte function and stimulates the transcription of key melanogenic enzymes, including tyrosinase, tyrosinase-related protein-1 (TRP-1), and tyrosinase-related protein-2 (TRP-2).[1]
- Melanin Production: These enzymes catalyze the conversion of the amino acid tyrosine into melanin pigments, which are then transferred to surrounding keratinocytes, resulting in visible skin darkening.[1]

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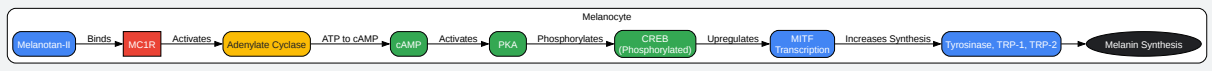

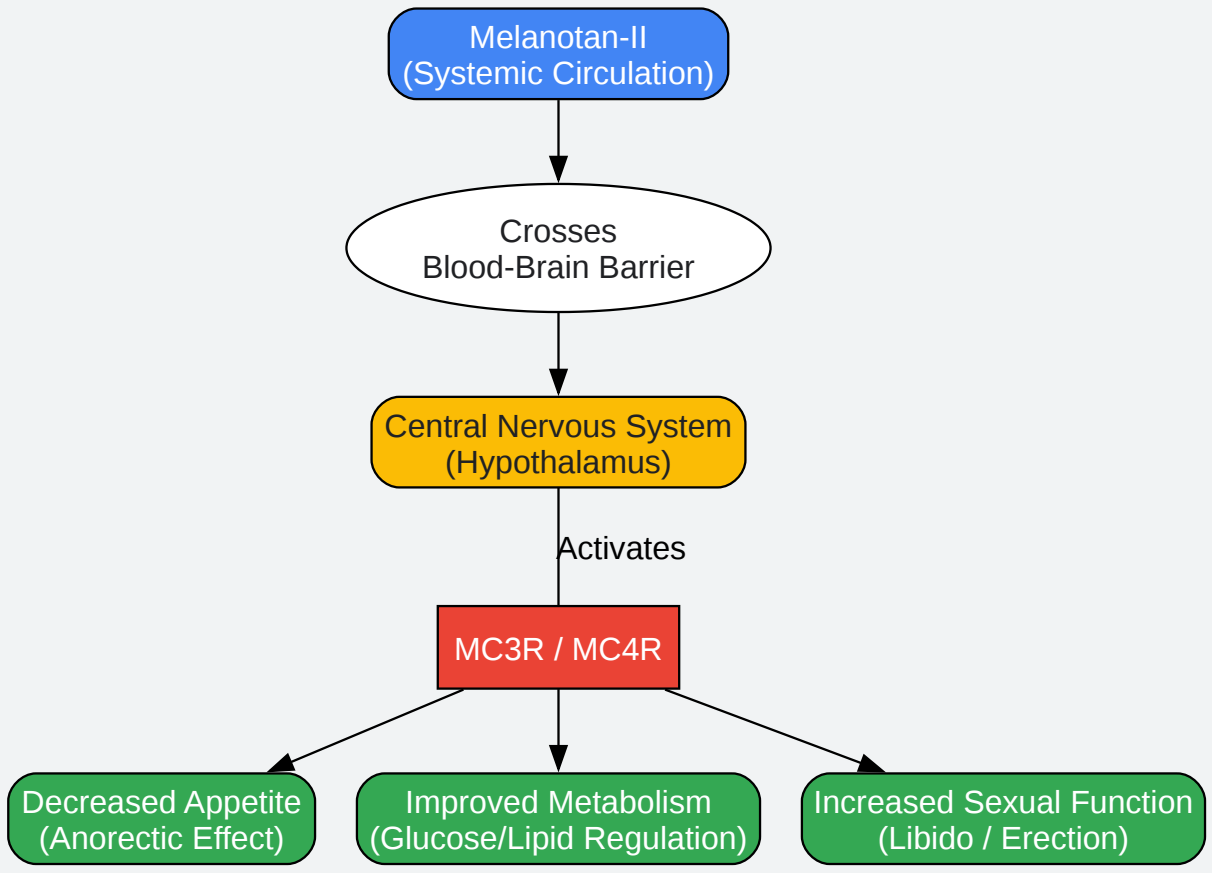

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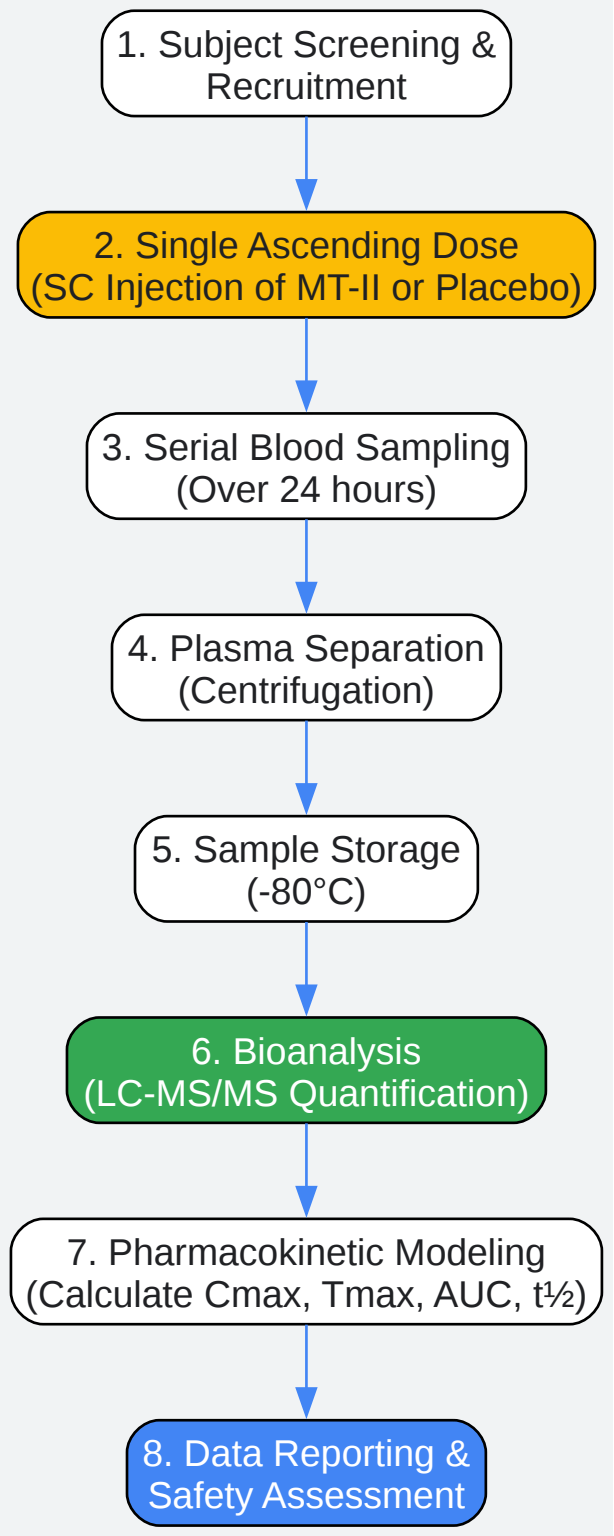

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